

An In-depth Technical Guide to the Physical Properties of Dodecyl Vinyl Ether

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Compound of Interest

Compound Name: Dodecyl vinyl ether

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This technical guide provides a comprehensive overview of the key physical properties of **dodecyl vinyl ether**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document includes tabulated data for these properties, general experimental methodologies for their determination, and a visualization of a common synthetic pathway for vinyl ethers.

Core Physical Properties

Dodecyl vinyl ether, also known as lauryl vinyl ether or 1-(vinylloxy)dodecane, is a clear, colorless to pale yellow liquid.^{[1][2]} Its chemical structure consists of a twelve-carbon alkyl chain (dodecyl group) attached to a vinyl ether functional group, which imparts both hydrophobic and reactive characteristics to the molecule.^{[1][2]}

The physical properties of **dodecyl vinyl ether** are crucial for its handling, application in synthesis, and for the characterization of resulting products. The table below summarizes its boiling point and density.

Physical Property	Value	Conditions
Boiling Point	117-120 °C	At 760 mmHg
Density	0.817 g/mL	At 25 °C

These values are commonly cited in chemical literature and supplier specifications.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

While the specific primary literature detailing the initial determination of **dodecyl vinyl ether**'s boiling point and density is not readily available in general chemical databases, the following sections describe the standard methodologies used for measuring these fundamental physical properties.

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a compound like **dodecyl vinyl ether**, the boiling point is typically determined by distillation.

Methodology: Simple Distillation

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask containing the **dodecyl vinyl ether** and boiling chips to ensure smooth boiling. A thermometer is placed at the neck of the flask with the top of the bulb level with the side arm leading to the condenser. The condenser is connected to a collection flask.
- **Heating:** The round-bottom flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- **Temperature Reading:** The boiling point is recorded as the temperature at which the vapor's temperature stabilizes while the liquid is actively boiling and condensing in the condenser. This temperature range is noted as the boiling point.
- **Pressure Correction:** The atmospheric pressure is recorded at the time of the experiment. If the pressure is not exactly 760 mmHg, a nomograph or appropriate formula is used to correct the observed boiling point to the standard pressure.

Density is the mass of a substance per unit volume. The density of a liquid like **dodecyl vinyl ether** is typically measured using a pycnometer or a digital density meter.

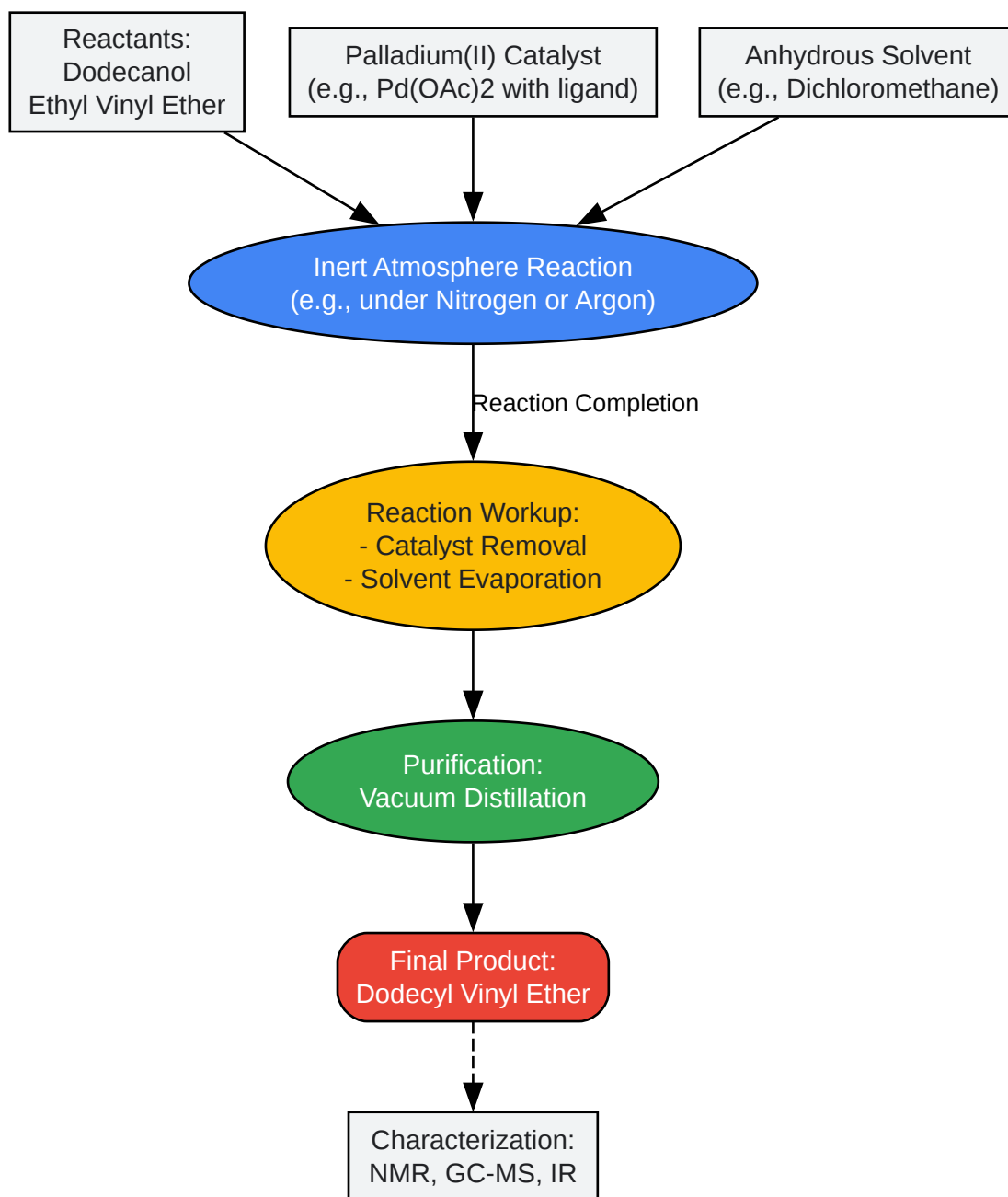
Methodology: Using a Pycnometer

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a flask with a specific, accurately known volume) is weighed precisely on an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **dodecyl vinyl ether**, ensuring no air bubbles are trapped. The flask is stoppered, and any excess liquid is carefully wiped from the outside. The filled pycnometer is then weighed.
- **Temperature Control:** The measurement is performed at a constant temperature, typically 25 °C, by placing the pycnometer in a temperature-controlled water bath.^{[3][4][7][9]}
- **Calculation:** The mass of the **dodecyl vinyl ether** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Synthetic Pathway Visualization

Dodecyl vinyl ether is primarily used as a monomer in the synthesis of specialty polymers and copolymers, contributing to flexibility, hydrophobicity, and chemical resistance in coatings, adhesives, and sealants.^{[1][2]} There are several methods for the synthesis of vinyl ethers. A common and modern approach is the palladium-catalyzed transesterification reaction.

The following diagram illustrates a generalized workflow for the synthesis of a vinyl ether, such as **dodecyl vinyl ether**, via a palladium-catalyzed transesterification from the corresponding alcohol and a vinyl ether donor like ethyl vinyl ether.



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Caption: Generalized workflow for vinyl ether synthesis.

This guide provides essential physical data and procedural context for **dodecyl vinyl ether**, which is valuable for laboratory and developmental applications. The provided methodologies represent standard chemical practices and can be adapted for precise measurements in a research setting.

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